

Essential Safety and Logistical Information for Handling Divema

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Compound of Interest

Compound Name: Divema

Cat. No.: B1212742

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For researchers, scientists, and drug development professionals, the safe handling of all laboratory chemicals is paramount. This document provides essential procedural guidance for the personal protective equipment (PPE), operational handling, and disposal of **Divema**, also known as Pyran Copolymer, which is a copolymer of divinyl ether and maleic anhydride.

Hazard Identification and Personal Protective Equipment

While a specific Safety Data Sheet (SDS) for **Divema** is not readily available, a conservative approach to safety necessitates evaluating the hazards of its constituent monomers: divinyl ether and maleic anhydride. Maleic anhydride is corrosive and can cause severe skin burns, eye damage, and respiratory irritation.[1][2][3][4][5] Divinyl ether is a flammable and reactive chemical, posing a fire and explosion hazard.[6] The toxicity of the **Divema** copolymer itself has been shown to be related to its molecular weight.[7]

Given these potential hazards, the following personal protective equipment is mandatory when handling **Divema** in a laboratory setting.

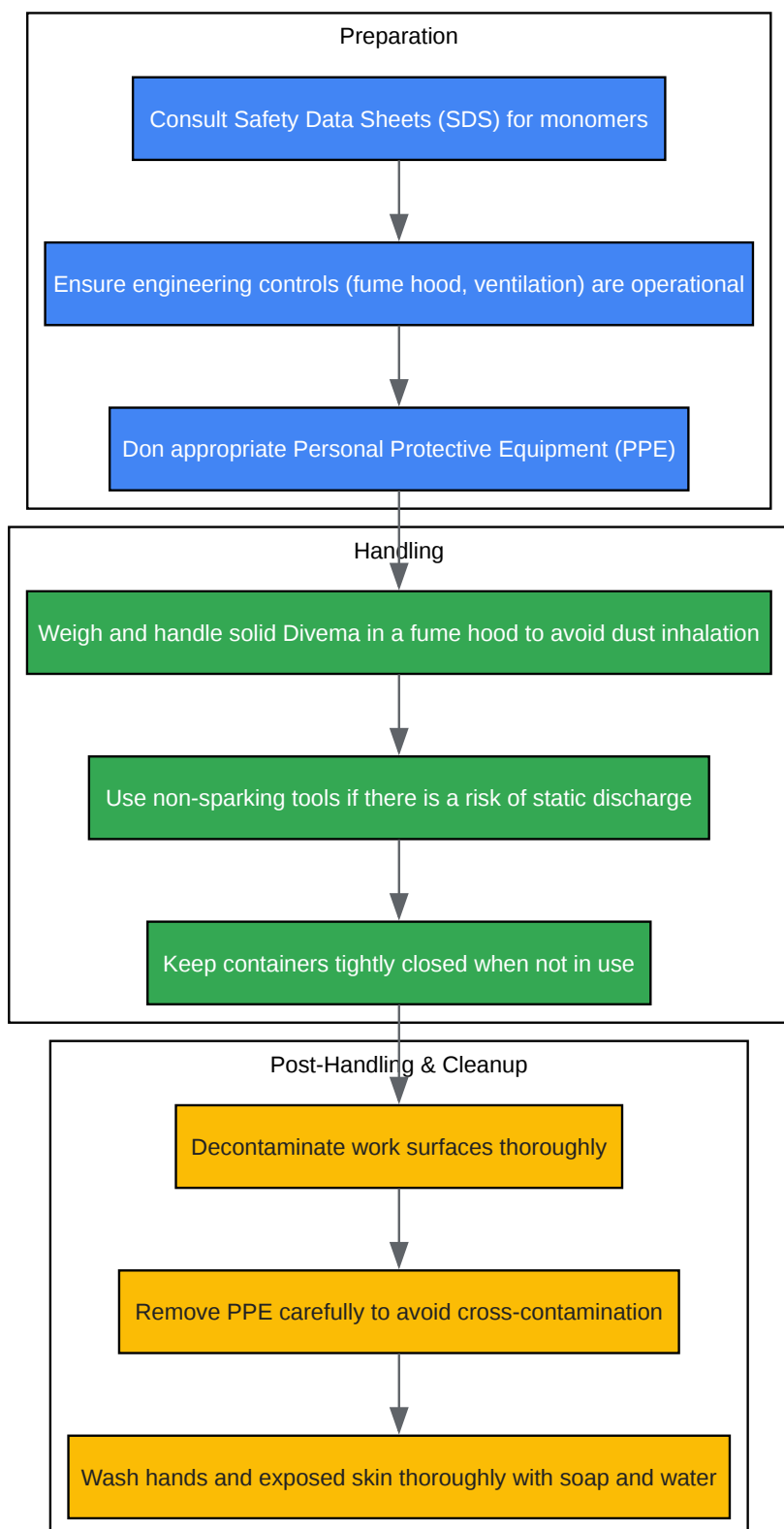
Recommended Personal Protective Equipment (PPE) for Handling **Divema**:

PPE Category	Specification	Rationale
Hand Protection	Impervious chemical-resistant gloves (e.g., Nitrile, Neoprene).	To prevent skin contact with potentially corrosive and sensitizing material.
Eye Protection	Chemical splash goggles or a full-face shield.	To protect eyes from dust particles and potential splashes.
Respiratory Protection	A NIOSH-approved respirator is recommended, especially when handling Divema powder or if ventilation is inadequate.	To prevent inhalation of airborne particles which may cause respiratory irritation.[2] [4]
Body Protection	A lab coat or chemical-resistant apron.	To protect against skin contact and contamination of personal clothing.

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is crucial to minimize exposure and ensure a safe working environment.

Experimental Workflow for Handling **Divema**:



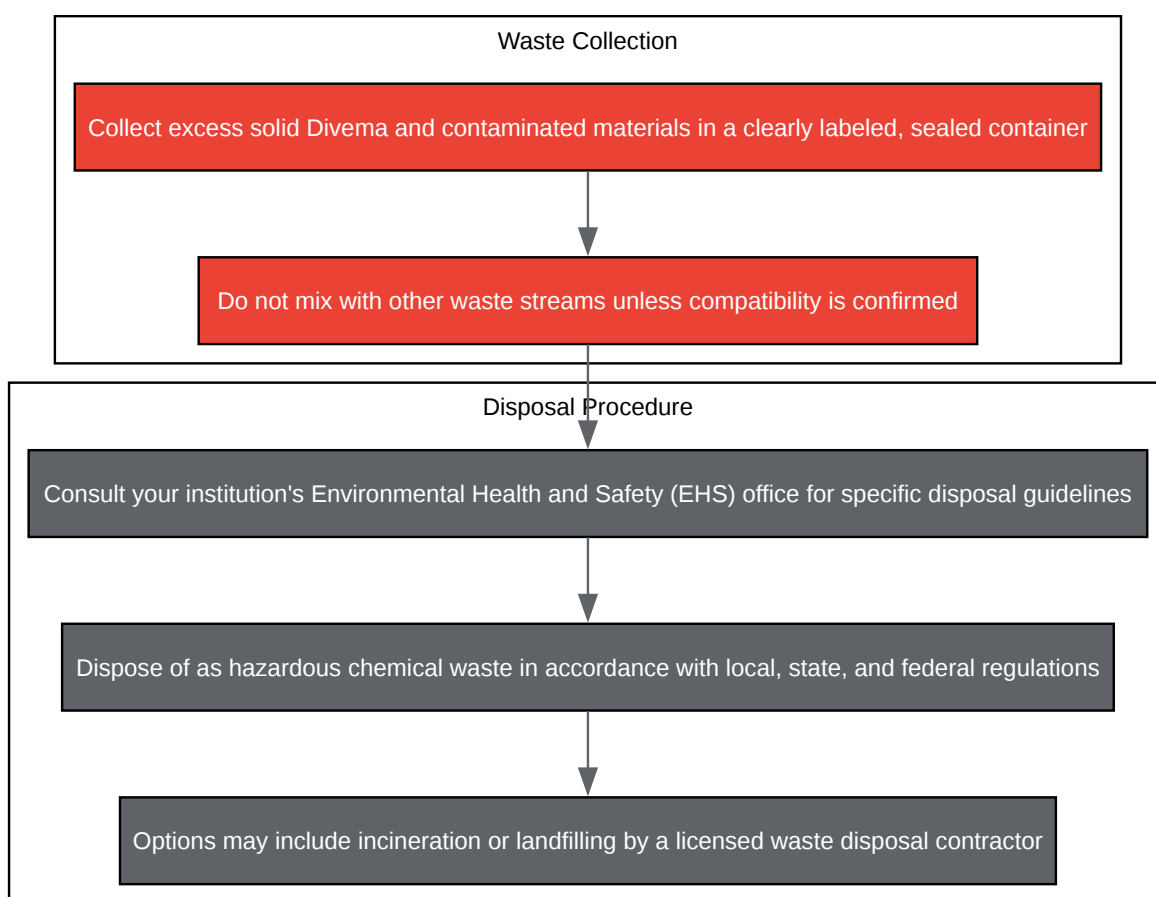
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Caption: A procedural workflow for the safe handling of **Divema** in a laboratory setting.

Disposal Plan

Proper disposal of **Divema** and associated contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Disposal Workflow for **Divema** Waste:



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Caption: A step-by-step guide for the proper disposal of **Divema** waste.

Quantitative Data Summary

Quantitative toxicological data for **Divema** is not readily available. However, the data for its monomer, maleic anhydride, provides a basis for assessing potential hazards.

Toxicological Data for Maleic Anhydride:

Data Point	Value	Species	Reference
Oral LD50	400 mg/kg	Rat	[4]
Dermal LD50	2620 mg/kg	Rabbit	[4]
OSHA PEL	0.25 ppm (8-hour TWA)	N/A	[8]
ACGIH TLV	0.0025 ppm (8-hour TWA)	N/A	[8]

Key:

- LD50: Lethal Dose, 50%. The dose of a substance that is lethal to 50% of a test population.
- OSHA PEL: Occupational Safety and Health Administration Permissible Exposure Limit.
- ACGIH TLV: American Conference of Governmental Industrial Hygienists Threshold Limit Value.
- TWA: Time-Weighted Average.

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